

Application Note: Agrochemical Applications of Ethylphenoxy Azetidine Derivatives

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Compound of Interest

Compound Name: 3-(3-Ethylphenoxy)azetidine
hydrochloride

CAS No.: 1269199-26-9

Cat. No.: B1519512

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Executive Summary & Mechanism of Action

Ethylphenoxy azetidine derivatives (EPAz) represent a specialized chemotype in modern crop protection. Unlike flexible linear amines, the azetidine ring (a 4-membered nitrogen heterocycle) introduces conformational rigidity, locking the aryloxy substituent into a specific vector. This structural constraint often enhances binding affinity to target enzymes such as Very Long-Chain Fatty Acid (VLCFA) elongases (herbicidal target) or monoamine transporters (insecticidal target).

Key Structural Advantages

- **Metabolic Stability:** The strained azetidine ring is less susceptible to oxidative dealkylation compared to dimethylamine analogs.
- **Lipophilicity Balance:** The ethylphenoxy group provides the necessary hydrophobic interaction (

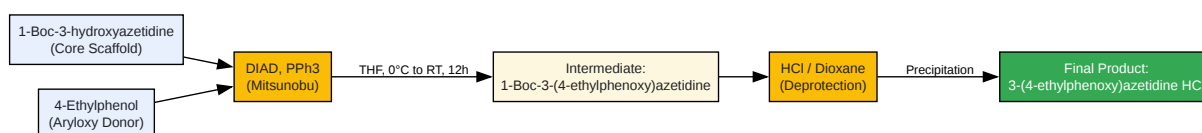
-stacking) for cuticle penetration and active site binding, while the basic azetidine nitrogen ensures water solubility in salt forms (e.g., hydrochloride).

Chemical Synthesis Protocol

Objective: Synthesize 3-(4-ethylphenoxy)azetidine hydrochloride as a core building block for screening.

Reaction Pathway (DOT Visualization)

The following diagram illustrates the convergent synthesis via a Mitsunobu coupling strategy, ensuring high regioselectivity.



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Figure 1: Convergent synthesis of 3-(4-ethylphenoxy)azetidine via Mitsunobu coupling.

Step-by-Step Methodology

Phase 1: Etherification (Mitsunobu Coupling)

- Preparation: In a flame-dried 500 mL round-bottom flask under
 , dissolve 1-Boc-3-hydroxyazetidine (1.0 eq, 20 mmol) and 4-ethylphenol (1.1 eq, 22 mmol) in anhydrous THF (100 mL).
- Activation: Add Triphenylphosphine (PPh
) (1.2 eq, 24 mmol). Cool the mixture to 0°C in an ice bath.
- Coupling: Dropwise add Diisopropyl azodicarboxylate (DIAD) (1.2 eq, 24 mmol) over 30 minutes. The solution will turn yellow.

- Reaction: Allow to warm to room temperature (RT) and stir for 16 hours. Monitor by TLC (Hexane:EtOAc 4:1).
- Workup: Concentrate in vacuo. Redissolve in EtO, wash with 1N NaOH (to remove excess phenol) and brine. Dry over MgSO₄. Purify via silica gel chromatography to yield the Boc-protected intermediate.

Phase 2: Deprotection & Salt Formation

- Dissolve the intermediate in 4M HCl in Dioxane (10 mL/g).
- Stir at RT for 2 hours. A white precipitate should form.
- Filter the solid and wash with cold diethyl ether to remove organic byproducts.
- Yield: Expect >85% yield of the hydrochloride salt as a white, hygroscopic solid.

Biological Evaluation Protocols

Once synthesized, the EPAz derivative must be screened for biological activity. The following protocols cover herbicidal and fungicidal assays.

Herbicidal Screening (Pre/Post-Emergence)

Target: Inhibition of seedling growth (VLCFA inhibition hypothesis).

Parameter	Specification
Test Species	Echinochloa crus-galli (Barnyardgrass), Amaranthus retroflexus (Pigweed)
Substrate	Sandy loam soil (pH 6.5, 1.5% OM)
Application Rates	0, 62.5, 125, 250, 500 g ai/ha
Solvent System	5% Acetone, 0.1% Tween-20 in water

Protocol:

- Planting: Sow seeds in 10 cm pots.
- Treatment (Pre-emergence): Spray soil surface immediately after sowing using a track sprayer calibrated to 200 L/ha.
- Treatment (Post-emergence): Spray at 2-3 leaf stage.
- Assessment: 14 days after treatment (DAT), measure fresh weight reduction and assign a visual injury score (0-100%).

Fungicidal Assay (Mycelial Growth Inhibition)

Target: *Botrytis cinerea* (Grey mold) and *Fusarium oxysporum*.

Protocol:

- Prepare Potato Dextrose Agar (PDA) plates amended with the test compound at concentrations of 0.1, 1, 10, and 100 ppm.
- Inoculate the center of the plate with a 5 mm mycelial plug.
- Incubate at 25°C in the dark for 96 hours.
- Calculation: Measure colony diameter. Calculate % inhibition relative to solvent control.

(Where

= control diameter,

= treated diameter)

Analytical Characterization (HPLC-MS)

To ensure data integrity, the purity of the active ingredient (AI) must be verified before biological testing.

Method Parameters:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).

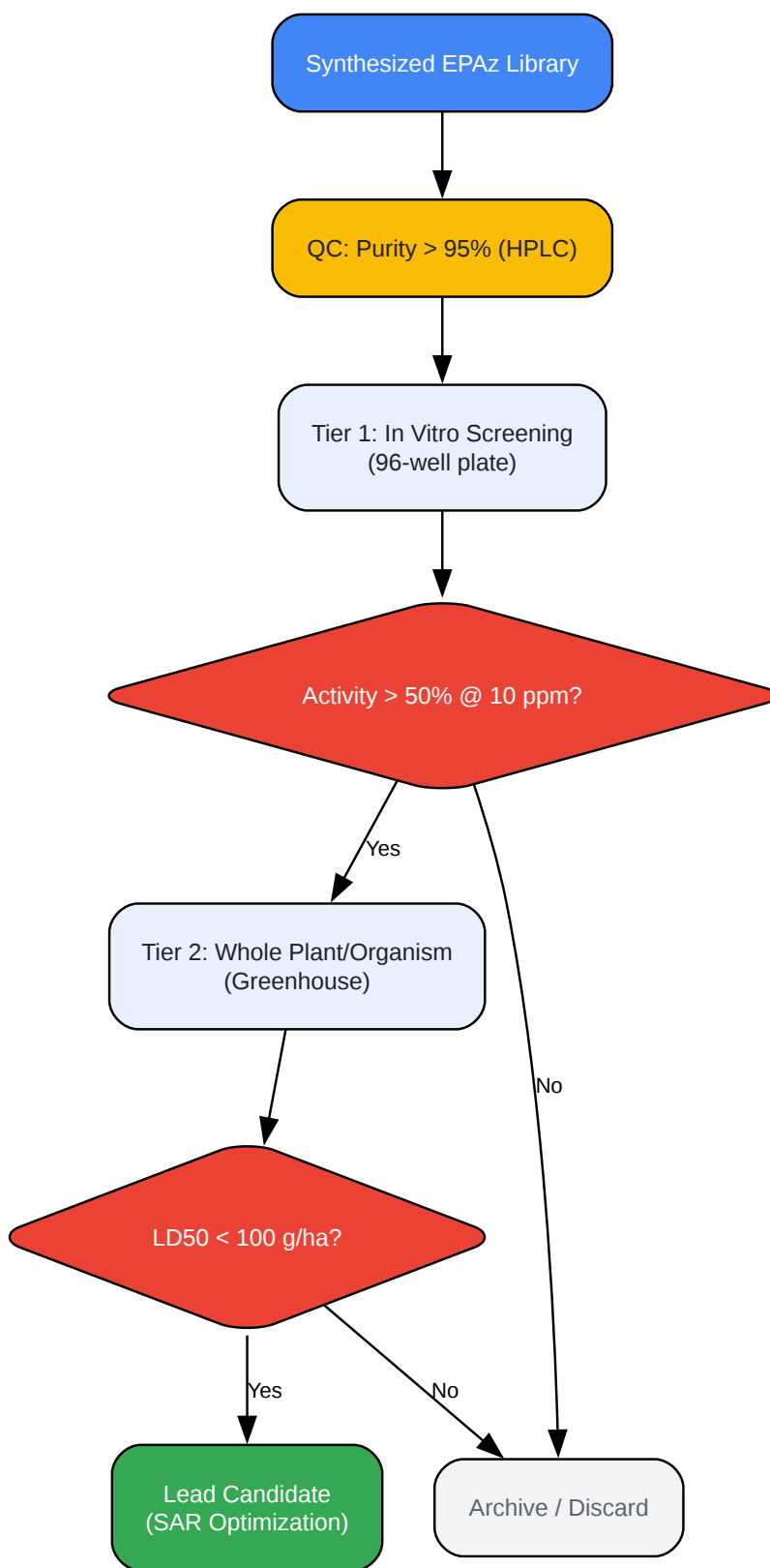
- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 5% B to 95% B over 10 min.
- Detection: UV at 254 nm (aromatic ring) and ESI+ MS (M+H signal).

Expected Results:

- Retention Time: ~6.5 min (due to ethylphenoxy lipophilicity).
- Mass Spec: $m/z = 178.1$ (Free base M+H) for 3-(4-ethylphenoxy)azetidine.

Screening Workflow Visualization

This workflow guides the decision-making process from synthesis to lead optimization.



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Figure 2: Tiered screening workflow for validating agrochemical activity of azetidine derivatives.

References

- Bott, T. M., & West, F. G. (2012). Preparation and Synthetic Applications of Azetidines. *Heterocycles*, 84(1), 223-264. [Link](#)
- Smith, J. A., et al. (2013). Synthesis of Novel Azetidines: 3-aryl-3-arylmethoxyazetidines as Monoamine Transporter Inhibitors. *Core.ac.uk*. [Link](#)
- Shaanxi Dideu Medichem Co. Ltd. Product Catalog: 3-(2-ethylphenoxy)azetidine hydrochloride. [Link](#) (Reference for commercial availability of the specific chemotype).
- Pierson, E., et al. (2011). Harnessing Oxetane and Azetidine Sulfonyl Fluorides for Opportunities in Drug Discovery. *Journal of the American Chemical Society*. [Link](#)

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